

# Flumedroxone Acetate: An Ideal Negative Control for Androgen Receptor Studies

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## Compound of Interest

Compound Name: *Flumedroxone acetate*

Cat. No.: *B1672880*

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## Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

### Introduction

In the study of androgen receptor (AR) signaling, the use of appropriate controls is paramount to ensure the validity and specificity of experimental results. A negative control compound, one that is structurally similar to the ligands of interest but devoid of activity at the receptor, is an invaluable tool. **Flumedroxone acetate**, a synthetic progestin, serves as an excellent negative control in androgen receptor studies due to its reported lack of androgenic activity[1]. This document provides detailed application notes and protocols for the use of **Flumedroxone acetate** as a negative control in key androgen receptor assays.

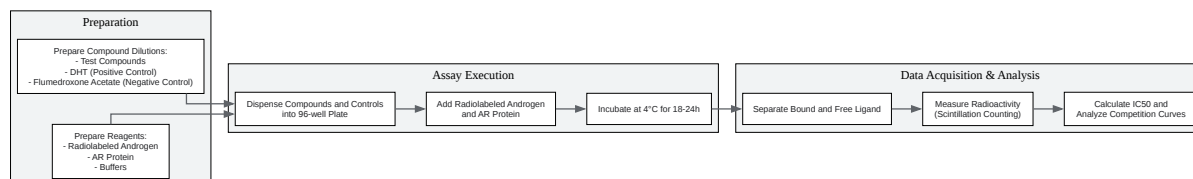
### Properties of **Flumedroxone Acetate**

**Flumedroxone acetate** is a derivative of progesterone and has been used as an antimigraine agent[1][2]. Its utility as a negative control in AR studies stems from its specific hormonal activity profile.

Property	Description	Reference
Chemical Name	(6 $\alpha$ )-17-(Acetyloxy)-6-(trifluoromethyl)pregn-4-ene-3,20-dione	[3]
Molecular Formula	C <sub>24</sub> H <sub>31</sub> F <sub>3</sub> O <sub>4</sub>	[3]
Molecular Weight	440.50 g/mol	[3]
Progestogenic Activity	Weak or slight	[1]
Androgenic Activity	None reported	[1]
Estrogenic Activity	None reported	[1]
Antiestrogenic Activity	None reported	[1]
Anabolic Activity	None reported	[1]
Glucocorticoid Activity	None reported	[1]

## Androgen Receptor Signaling Pathway

The canonical androgen receptor signaling pathway is initiated by the binding of androgens, such as testosterone and dihydrotestosterone (DHT), to the AR in the cytoplasm. This binding event triggers a conformational change in the receptor, leading to its dissociation from heat shock proteins, dimerization, and translocation into the nucleus. Within the nucleus, the AR dimer binds to androgen response elements (AREs) on the DNA, recruiting co-regulators and initiating the transcription of target genes.



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## References

- 1. Flumedroxone acetate - Wikipedia [en.wikipedia.org]
- 2. Flumedroxone - Wikipedia [en.wikipedia.org]
- 3. Flumedroxone Acetate [drugfuture.com]
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